

An In-depth Technical Guide to N,N-bis(2-hydroxyethyl) tridecylamine

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Compound of Interest

Compound Name: *N,N-bis (2-hydroxyethyl)
tridecylamine*

CAS No.: 68155-05-5

Cat. No.: B1266714

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This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and applications of N,N-bis(2-hydroxyethyl) tridecylamine, a non-ionic surfactant of significant interest to researchers, scientists, and professionals in drug development and chemical manufacturing.

Molecular Structure and Identification

N,N-bis(2-hydroxyethyl) tridecylamine is a tertiary amine featuring a long C13 alkyl chain (tridecyl group) and two hydroxyethyl groups attached to the nitrogen atom. This amphiphilic structure, combining a hydrophobic alkyl tail and hydrophilic di-hydroxyethyl headgroup, is the basis for its surface-active properties.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2,2'-(tridecylazanediyl)bis(ethan-1-ol)
Common Name	N,N-bis(2-hydroxyethyl) tridecylamine
Synonyms	2-[2-hydroxyethyl(tridecyl)amino]ethanol[1][2][3]
CAS Numbers	68155-05-5[4][5][6], 18312-57-7[2]
Molecular Formula	C17H37NO2[2][4]
Molecular Weight	287.48 g/mol [2]
SMILES	CCCCCCCCCCCCCN(CCO)CCO[2]
InChI Key	PGNNMVAZUOZRSM-UHFFFAOYSA-N[2]

Physicochemical Properties

The physical and chemical characteristics of N,N-bis(2-hydroxyethyl) tridecylamine are summarized below. It is typically a white to off-white, low-melting solid or a colorless to pale yellow viscous liquid.[4] Its solubility is limited in polar solvents like methanol and non-polar solvents like chloroform.[4]

Table 2: Physicochemical Data

Property	Value	Source
Appearance	White to off-white low-melting solid or colorless to pale yellow viscous liquid	[4]
Melting Point	94-96 °C	[7]
Boiling Point (Predicted)	415.1 ± 20.0 °C	[1]
Density (Predicted)	0.923 ± 0.06 g/cm ³	[1]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[4]

Synthesis

A definitive, detailed experimental protocol for the synthesis of N,N-bis(2-hydroxyethyl) tridecylamine is not readily available in peer-reviewed literature. However, the most plausible and industrially relevant method is the ethoxylation of tridecylamine. This process involves the reaction of tridecylamine with two equivalents of ethylene oxide.

Proposed Experimental Protocol: Ethoxylation of Tridecylamine

This protocol is based on the general principles of amine ethoxylation.

Materials:

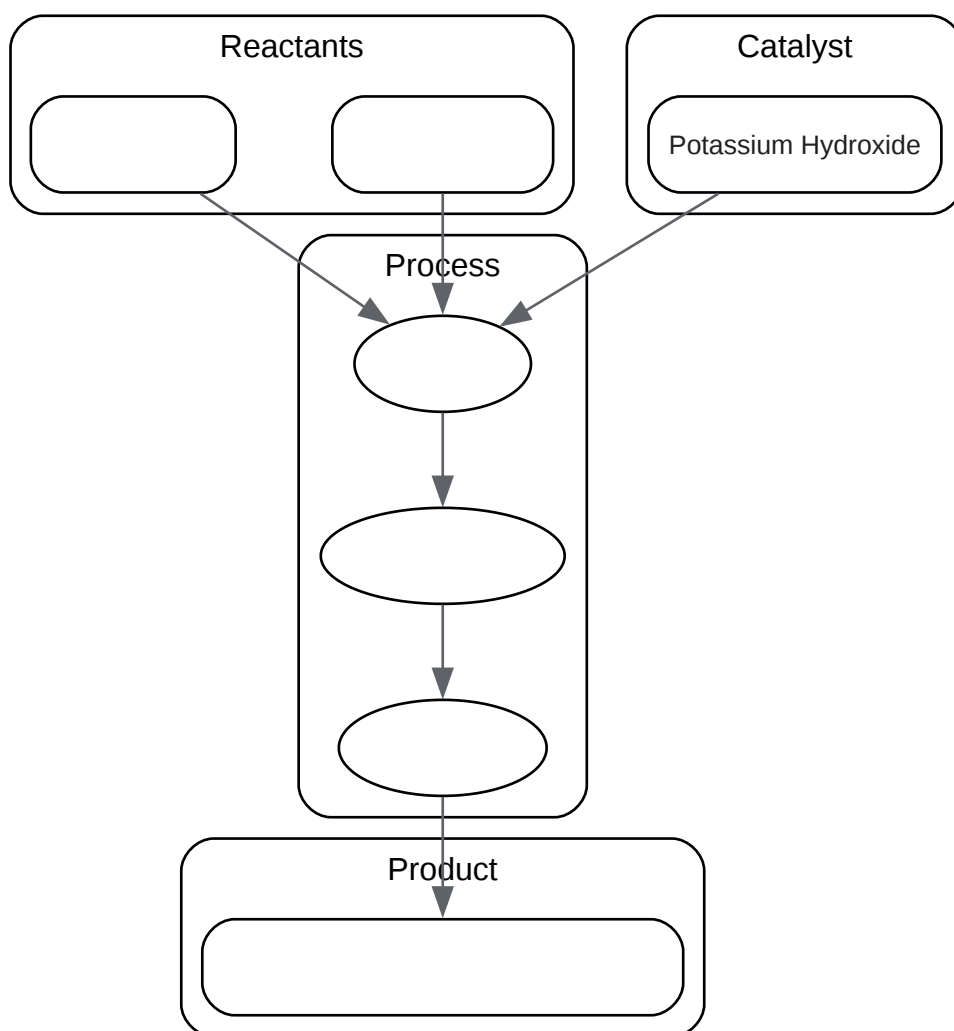
- Tridecylamine
- Ethylene oxide
- Potassium hydroxide (catalyst)
- Nitrogen gas (for inert atmosphere)
- Standard glass reactor with stirring, heating, and gas inlet/outlet capabilities

Procedure:

- The reactor is charged with tridecylamine.
- The system is purged with nitrogen to establish an inert atmosphere.
- A catalytic amount of potassium hydroxide is added.
- The mixture is heated to the reaction temperature, typically in the range of 100-130 °C for the initial addition of ethylene oxide.[8]
- Ethylene oxide is slowly introduced into the reactor below the liquid surface. The reaction is highly exothermic and requires careful temperature control.

- The reaction is monitored by measuring the uptake of ethylene oxide.
- Once the desired molar equivalent of ethylene oxide has been added, the reaction mixture is typically held at the reaction temperature for a period to ensure complete reaction.
- The catalyst is then neutralized, and the product can be purified if necessary, for example, by vacuum distillation to remove any unreacted starting materials or by-products.

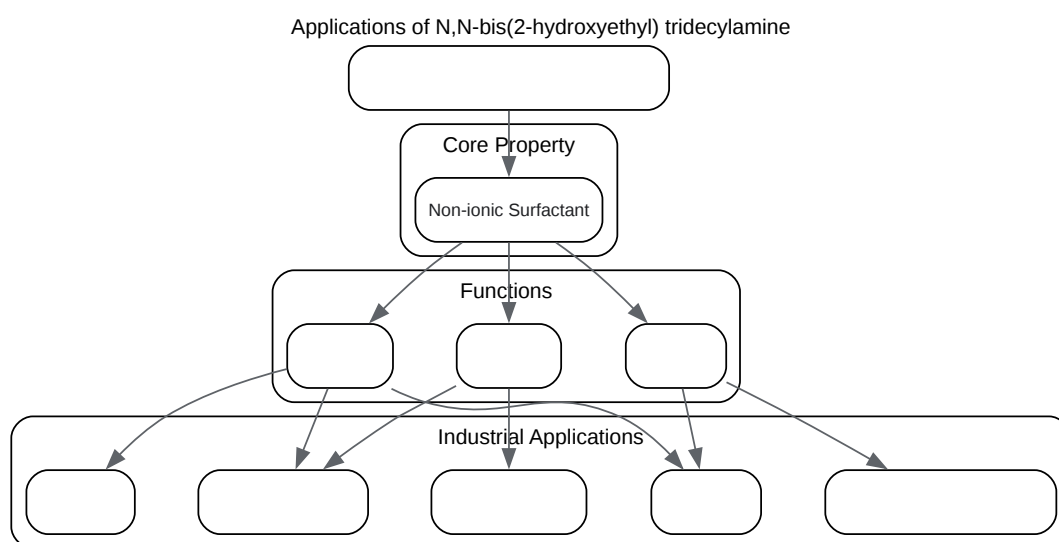
Synthesis Workflow: Ethoxylation of Tridecylamine

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Caption: A workflow diagram illustrating the synthesis of N,N-bis(2-hydroxyethyl) tridecylamine via the ethoxylation of tridecylamine.

Applications

The primary applications of N,N-bis(2-hydroxyethyl) tridecylamine stem from its properties as a non-ionic surfactant. It is utilized in various industrial formulations as an emulsifier, thickener, and stabilizer.[4]



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Caption: Logical relationship of applications based on the surfactant properties of N,N-bis(2-hydroxyethyl) tridecylamine.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in the public domain regarding the detailed biological activity or involvement of N,N-bis(2-hydroxyethyl) tridecylamine in specific cellular signaling pathways. Research on the biological effects of tertiary amines is broad, but compound-specific information for this molecule is not available. Therefore, a signaling pathway diagram cannot be provided at this time.

Safety Information

N,N-bis(2-hydroxyethyl) tridecylamine is reported to cause skin and eye irritation.[4] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be employed when handling this compound.

Conclusion

N,N-bis(2-hydroxyethyl) tridecylamine is a versatile non-ionic surfactant with established applications in various industrial formulations. While its fundamental physicochemical properties are documented, there is a need for more comprehensive, experimentally verified data. Furthermore, its biological activity profile remains largely unexplored, presenting potential opportunities for future research, particularly in the context of its surface-active properties and potential interactions with biological membranes.

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References

- 1. 2-[2-hydroxyethyl(tridecyl)amino]ethanol | 18312-57-7 [chemicalbook.com]
- 2. N,N-Bis(2-hydroxyethyl) Tridecylamine | CymitQuimica [cymitquimica.com]
- 3. Buy Online CAS Number 18312-57-7 - TRC - N,N-Bis(2-hydroxyethyl) Tridecylamine | LGC Standards [lgcstandards.com]
- 4. chembk.com [chembk.com]
- 5. 68155-05-5 Cas No. | N,N-Bis (2-hydroxyethyl) tridecylamine | Apollo [store.apolloscientific.co.uk]

- [6. echemi.com \[echemi.com\]](#)
- [7. N,N-Bis\(2-hydroxyethyl\) Tridecylamine | CymitQuimica \[cymitquimica.com\]](#)
- [8. EP2032523B1 - Process for preparation of alkoxyated alkylamines / alkyl ether amines with peaked distribution - Google Patents \[patents.google.com\]](#)
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